

# Technical Support Center: 2-Chlorofuran

## Handling and Safety

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### Compound of Interest

Compound Name: 2-Chlorofuran

Cat. No.: B3031412

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This guide provides essential safety information and troubleshooting for researchers, scientists, and drug development professionals working with **2-Chlorofuran**. Adherence to these protocols is critical for ensuring a safe laboratory environment.

## Frequently Asked Questions (FAQs) and Troubleshooting Guide

Q1: What are the primary hazards associated with **2-Chlorofuran**?

A1: **2-Chlorofuran** is an extremely flammable liquid and vapor. It is harmful if swallowed or inhaled and causes skin irritation. Furthermore, it is suspected of causing genetic defects and may cause cancer. Prolonged or repeated exposure may cause organ damage. It is also harmful to aquatic life with long-lasting effects. Similar to other furan compounds, it may form explosive peroxides upon exposure to air and light, especially over time.<sup>[1]</sup>

Q2: What Personal Protective Equipment (PPE) is mandatory when handling **2-Chlorofuran**?

A2: A comprehensive PPE strategy is mandatory.<sup>[1][2]</sup> Always wear chemical-resistant gloves (e.g., nitrile), chemical splash goggles that meet ANSI Z87.1 standards, and a flame-resistant lab coat.<sup>[1][3]</sup> All work should be conducted in a certified chemical fume hood to minimize inhalation exposure.<sup>[1]</sup> For tasks with a high risk of splashing, a face shield should be worn in addition to goggles.<sup>[1][3]</sup>

Q3: What are the proper storage conditions for **2-Chlorofuran**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[4][5][6] It should be stored under an inert gas and be protected from light. Due to the risk of peroxide formation, it is advisable to date the container upon receipt and opening and to test for peroxides periodically.[1] Store in a flammables-approved cabinet and away from incompatible materials such as oxidizing agents and strong acids.[7][8]

Q4: What should I do in the event of a **2-Chlorofuran** spill?

A4: For a small spill, immediately alert others in the area, ensure proper ventilation, and eliminate all ignition sources.[9] Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, dry sand).[7][10] Do not use combustible materials like paper towels to absorb the spill. Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[6][7] For a large spill, evacuate the area immediately and contact your institution's emergency response team.[9][11]

Q5: What are the first-aid procedures for **2-Chlorofuran** exposure?

A5:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[6][12]
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin area with copious amounts of water for at least 15 minutes.[12][13] Seek medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][13][14][15] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[16]

Q6: How should I dispose of **2-Chlorofuran** waste?

A6: **2-Chlorofuran** and any materials contaminated with it must be disposed of as hazardous waste.[17] Collect waste in a clearly labeled, sealed, and compatible container.[17][18] Do not

mix with other waste streams unless compatibility is confirmed. Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety department for specific disposal procedures.[\[19\]](#)[\[20\]](#)

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>3</sub> ClO	<a href="#">[5]</a> <a href="#">[21]</a> <a href="#">[22]</a>
Molecular Weight	102.52 g/mol	<a href="#">[5]</a> <a href="#">[21]</a>
Appearance	Not specified, likely a liquid	
Storage Temperature	2-8°C, Sealed in dry conditions	<a href="#">[5]</a>
LogP (Octanol/Water Partition Coefficient)	1.933	<a href="#">[5]</a>
Topological Polar Surface Area (TPSA)	13.1 Å <sup>2</sup>	<a href="#">[5]</a> <a href="#">[21]</a>

## Illustrative Experimental Protocol: General Handling Procedure

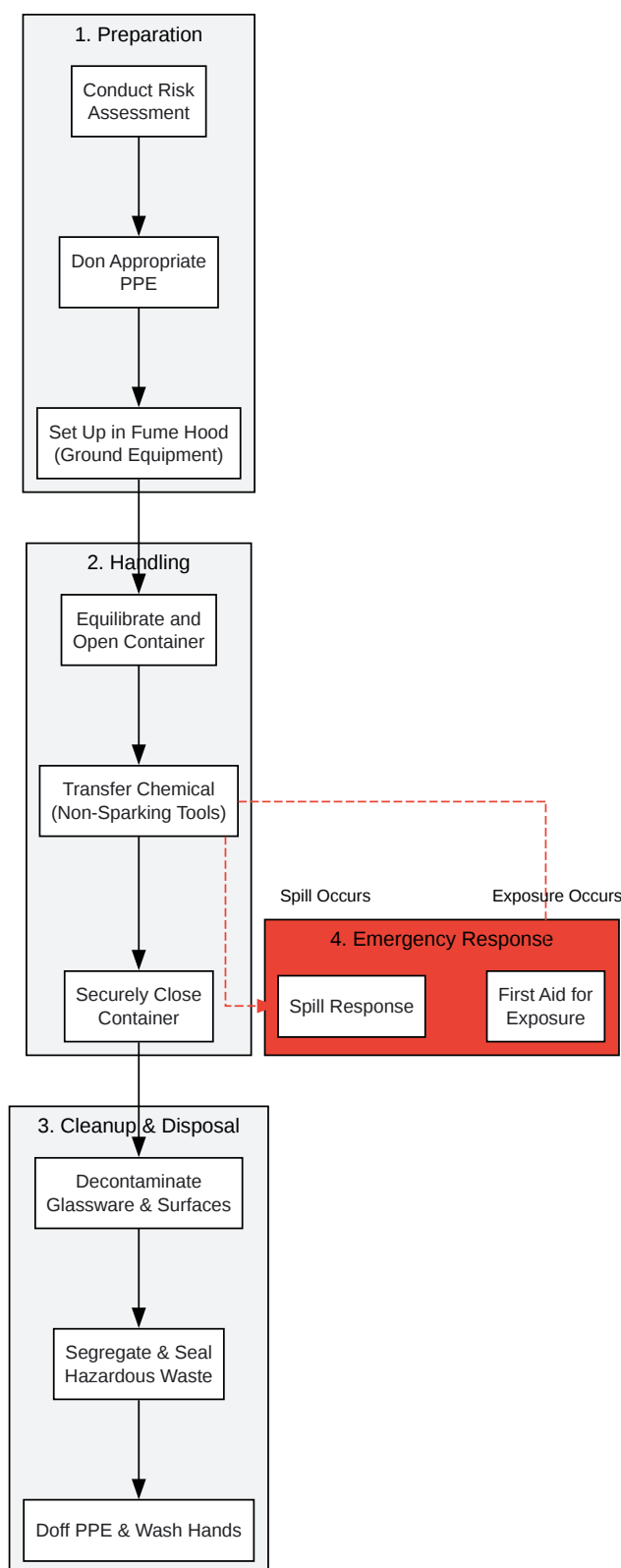
Disclaimer: This is a general, illustrative protocol for handling a hazardous liquid like **2-Chlorofuran**. Always refer to your institution's specific safety guidelines and the approved protocol for your experiment.

- Preparation and Pre-Experiment Checks:
  - Conduct a thorough risk assessment for the planned experiment.
  - Ensure a certified chemical fume hood is operational.
  - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[\[13\]](#)
  - Assemble all necessary PPE (flame-resistant lab coat, chemical splash goggles, face shield, and chemical-resistant gloves).

- Prepare and label all necessary glassware and equipment. Ensure all equipment is grounded to prevent static discharge.[\[1\]](#)
- Have appropriate spill containment materials and a labeled hazardous waste container ready within the fume hood.
- Handling and Dispensing:
  - Before opening, allow the refrigerated container of **2-Chlorofuran** to equilibrate to the ambient temperature inside the fume hood to prevent moisture condensation.
  - Conduct all manipulations, including weighing and transferring, entirely within the chemical fume hood.[\[1\]](#)
  - Use non-sparking tools for all operations.[\[6\]](#)
  - Carefully uncap the container and use a syringe or cannula for liquid transfer to minimize vapor release.
  - Immediately recap the **2-Chlorofuran** container after dispensing.
  - Slowly add the **2-Chlorofuran** to the reaction vessel.
- Post-Procedure and Cleanup:
  - Quench any residual reactive material using an appropriate and validated procedure.
  - Rinse any contaminated glassware with a suitable solvent (e.g., acetone) inside the fume hood. Collect all rinsate as hazardous waste.
  - Wipe down the work surface within the fume hood.
  - Place all contaminated disposable materials (gloves, wipes, syringe tips) into the designated hazardous waste container.
  - Properly seal and label all waste containers.

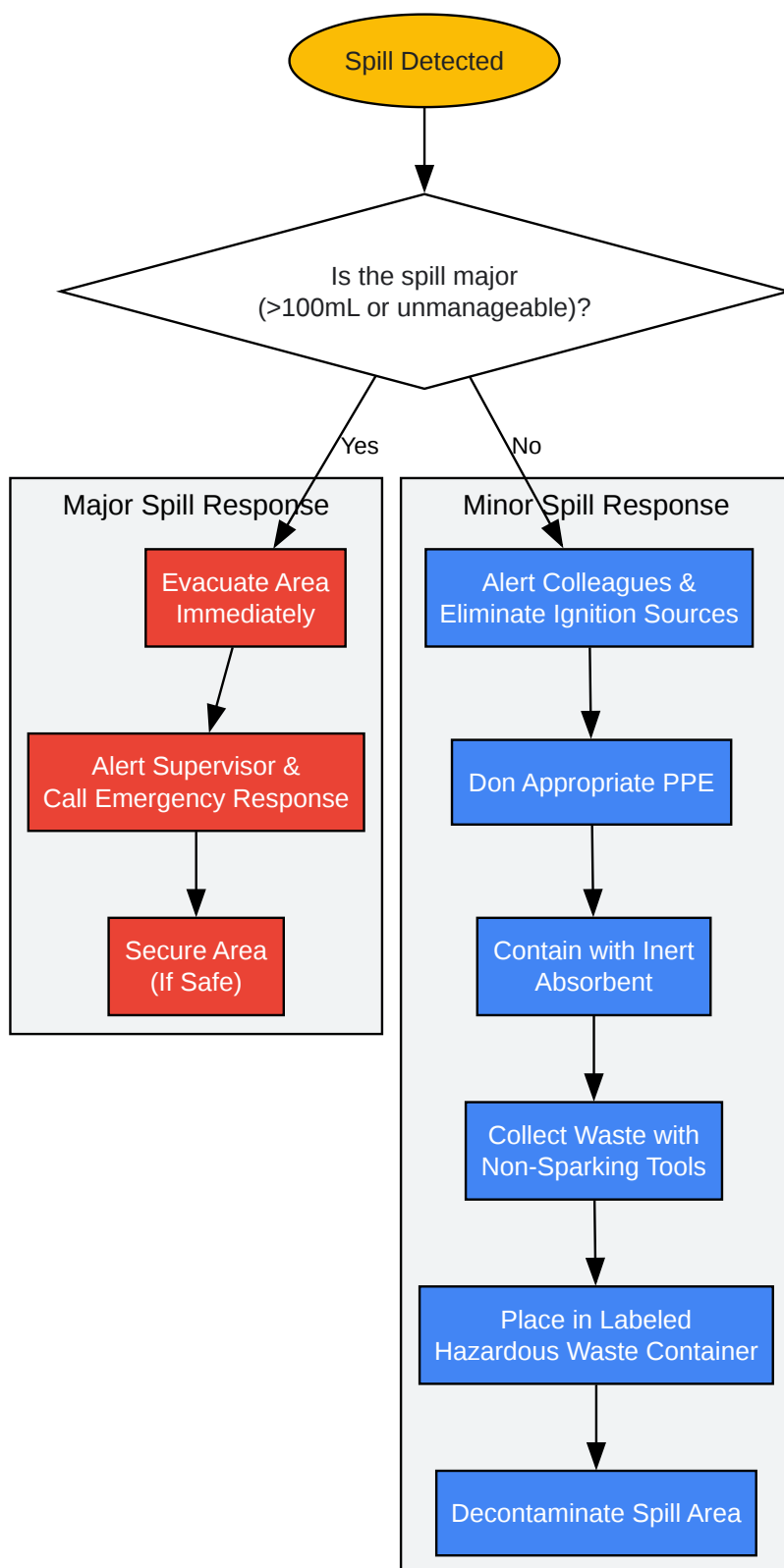
- Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly with soap and water.<sup>[4]</sup>

## Visual Workflow and Logic Diagrams



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Caption: Workflow for the safe handling of **2-Chlorofuran** from preparation to disposal.



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